

Application Note: Biotinyl Cystamine Hydrochloride – Solubility, Storage, and Protocol Optimization

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Biotinyl Cystamine Hydrochloride

CAS No.: 1346597-28-1

Cat. No.: B1141249

[Get Quote](#)

Abstract

Biotinyl Cystamine Hydrochloride (Biotin-Cystamine-HCl) is a specialized, reversible biotinylation reagent distinguished by its terminal primary amine group and a chemically cleavable disulfide spacer.[1][2] Unlike standard NHS-biotin reagents that target lysine residues, Biotinyl Cystamine is designed to label carboxyl groups (aspartate, glutamate, C-termini) via carbodiimide activation (EDC) or aldehyde groups via reductive amination. This guide provides authoritative solubility data, storage protocols to prevent disulfide scrambling, and a validated workflow for carboxyl-targeted labeling, ensuring high-yield conjugation and reliable cleavage for downstream proteomics.

Chemical Identity & Mechanism

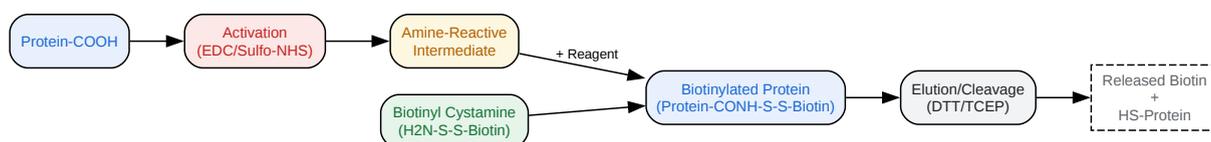
Distinction Alert: Do not confuse this reagent with NHS-SS-Biotin.

- NHS-SS-Biotin: Reacts with Amines (Lysines).[3]
- Biotinyl Cystamine: Contains an Amine; Reacts with Carboxyls or Aldehydes.

Feature	Specification
Chemical Name	N-(Biotinyl)cystamine hydrochloride
CAS Number	128915-82-2 (Free base); 1346597-28-1 (HCl salt)
Molecular Weight	~415.05 g/mol (HCl salt)
Formula	$C_{14}H_{26}N_4O_2S_2[1][2][3][4][5][6][7] \cdot HCl$
Functional Group	Primary Amine (-NH ₂)
Cleavable Linker	Disulfide bond (-S-S-); cleavable by DTT, TCEP, or β-ME

Mechanism of Action

The reagent serves as a "Biotin donor" to molecules possessing reactive carbonyls. Upon reduction of the disulfide bond, the biotin moiety is released, leaving a sulfhydryl-tagged target.



[Click to download full resolution via product page](#)

Figure 1: Reaction pathway for carboxyl-targeted biotinylation using Biotinyl Cystamine.

Solubility & Reconstitution Guide

Biotinyl Cystamine HCl is hygroscopic and sensitive to oxidation. Proper solubilization is critical to prevent precipitation during the coupling reaction.

Solvent Compatibility Table

Solvent	Solubility Limit	Comments
Water / PBS	~10 mg/mL	Recommended. The HCl salt renders the amine hydrophilic.
DMSO	~20 mg/mL	Excellent for stock solutions.[8] Anhydrous DMSO prevents hydrolysis.
DMF	~20 mg/mL	Alternative to DMSO; ensure it is amine-free (fresh).
Ethanol	< 1 mg/mL	Not Recommended. Poor solubility.

Reconstitution Protocol

Step 1: Weighing

- Allow the vial to equilibrate to room temperature before opening to prevent condensation (which degrades the reagent).
- Work quickly to minimize air exposure.

Step 2: Solvent Selection

- For Immediate Use: Dissolve directly in the aqueous reaction buffer (e.g., MES pH 4.7–6.0 or PBS pH 7.2).
- For Stock Storage: Dissolve in high-quality anhydrous DMSO at 10–20 mg/mL.

Step 3: Dissolution

- Vortex moderately for 30 seconds. The solution should be clear and colorless.
- Troubleshooting: If particulate matter remains, warm slightly to 37°C for 2 minutes. If cloudiness persists, the reagent may have oxidized or hydrolyzed; discard.

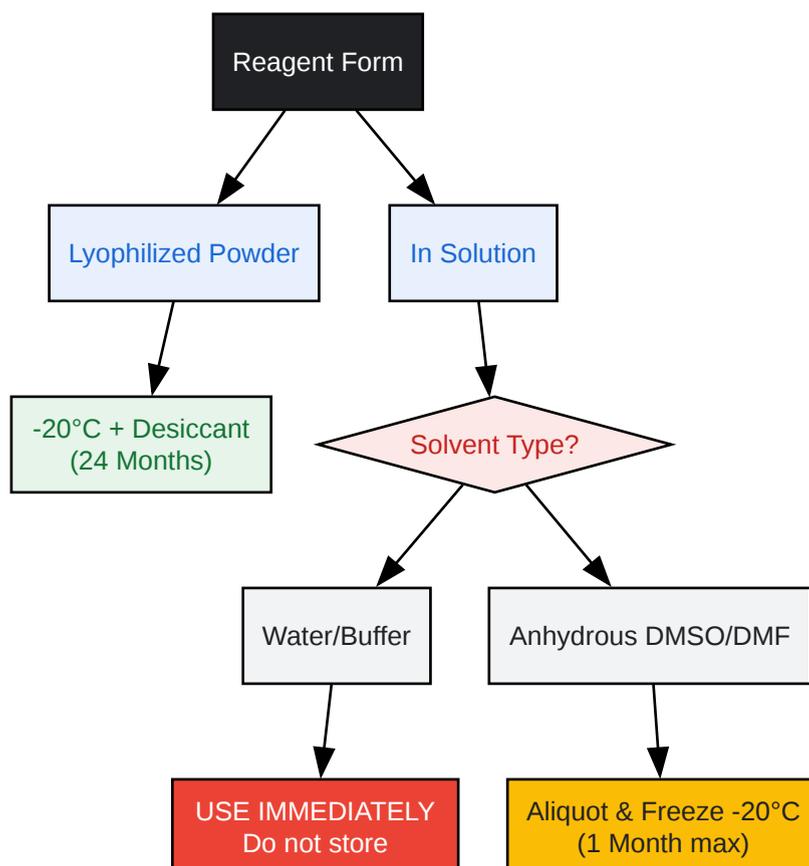
Storage & Stability Conditions

Lyophilized Powder (Long-Term)

- Temperature: -20°C is mandatory.
- Environment: Desiccated container.[1][5][9]
- Shelf Life: 24 months if kept dry and dark.[1]

Reconstituted Solution (Short-Term)

- Aqueous Solutions: Unstable. Use immediately.[9] The disulfide bond is susceptible to scrambling, and the free amine can oxidize. Do not store.
- DMSO/DMF Stock: Stable for up to 1 month at -20°C if stored in single-use aliquots under inert gas (Argon/Nitrogen).
 - Avoid: Multiple freeze-thaw cycles (causes moisture ingress).



[Click to download full resolution via product page](#)

Figure 2: Decision tree for storage and handling of Biotinyl Cystamine.

Protocol: Carboxyl-Targeted Protein Biotinylation

This protocol uses EDC (Carbodiimide) to conjugate Biotinyl Cystamine to Aspartate/Glutamate residues or the C-terminus of a protein.

Materials Required^{[1][2][4][5][6][7][8][9][10][11]}

- Protein: 1–10 mg/mL in MES Buffer (0.1 M, pH 4.7–6.0). Note: Avoid buffers with primary amines (Tris, Glycine) or carboxyls (Acetate, Citrate).
- Reagent: Biotinyl Cystamine HCl.^{[1][2]}
- Crosslinker: EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride).
- Co-reactant (Optional): Sulfo-NHS (increases efficiency).
- Desalting Column: Zeba™ Spin columns or dialysis cassette (MWCO appropriate for protein).

Step-by-Step Procedure

- Preparation:
 - Equilibrate protein in MES buffer (pH 5.5 is optimal for EDC activation).
 - Prepare a 50 mM stock of Biotinyl Cystamine in DMSO.
 - Prepare a 100 mM stock of EDC in water (prepare immediately before use).
- Activation:
 - Add EDC to the protein solution to a final concentration of 2 mM (approx. 10-fold molar excess over carboxyls).
 - Optional: Add Sulfo-NHS (5 mM) to stabilize the intermediate.
 - Incubate for 15 minutes at Room Temperature (RT).

- Conjugation:
 - Add Biotinyl Cystamine stock to the activated protein.
 - Ratio: Aim for a 20–50 molar excess of Biotinyl Cystamine over the protein.
 - Adjust pH to 7.0–7.5 using phosphate buffer or NaOH (the amine reaction is faster at neutral pH).
 - Incubate for 2 hours at RT or Overnight at 4°C.
- Purification:
 - Remove excess reagent using a desalting column equilibrated with PBS. This step is crucial to prevent free biotin from competing for Streptavidin binding downstream.
- Validation (Self-Check):
 - HABA Assay: Use 4'-hydroxyazobenzene-2-carboxylic acid to quantify biotin incorporation.
 - Ellman's Reagent: If needed, reduce a small aliquot to verify the presence of the thiol spacer (confirms the linker is intact).

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Low Biotinylation Efficiency	Buffer Interference	Ensure reaction buffer is free of primary amines (Tris) and carboxyls (Acetate). Use MES or Phosphate.
Precipitation	Reagent Aggregation	Dissolve Biotinyl Cystamine in DMSO first, then add dropwise to the protein while vortexing.
No Cleavage	Oxidized Reductant	Use fresh DTT (50 mM) or TCEP. Ensure pH is > 7.0 for reduction efficiency.
High Background	Non-specific Binding	Quench unreacted EDC with Glycine or Tris (pH 8.0) before purification.

References

- AdooQ Bioscience. Biotinyl Cystamine Storage and Stability Data. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. lumiprobe.com [lumiprobe.com]
- 2. [Biotin-cystamine hydrochloride | AxisPharm](http://Biotin-cystamine-hydrochloride-AxisPharm.axispharm.com) [axispharm.com]
- 3. [Thiol-Cleavable Biotin for Chemical and Enzymatic Biotinylation and Its Application to Mitochondrial TurboID Proteomics - PMC](http://Thiol-Cleavable-Biotin-for-Chemical-and-Enzymatic-Biotinylation-and-Its-Application-to-Mitochondrial-TurboID-Proteomics-PMC.pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- 4. bocsci.com [bocsci.com]
- 5. adooq.com [adooq.com]

- [6. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [7. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [8. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Application Note: Biotinyl Cystamine Hydrochloride – Solubility, Storage, and Protocol Optimization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141249#biotinyl-cystamine-hydrochloride-solubility-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com